

Technical Support Center: Peroxide Testing in Stabilized Tetrahydrofuran

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Compound of Interest

Compound Name: Tetrahydrofuran(Stabilized)

Cat. No.: B579089

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This guide provides researchers, scientists, and drug development professionals with essential information for safely testing for peroxides in stabilized tetrahydrofuran (THF).

Frequently Asked Questions (FAQs)

Q1: Why do I need to test for peroxides in stabilized THF?

A1: Tetrahydrofuran can react with atmospheric oxygen to form explosive peroxides over time. [1] This process, known as autooxidation, is accelerated by light and heat. [1][2] While stabilizers like butylated hydroxytoluene (BHT) are added to inhibit this process, they are consumed over time. [3] Therefore, periodic testing is crucial to ensure the THF is safe to use, especially before distillation or evaporation, which can concentrate peroxides to dangerous levels. [4][5]

Q2: How often should I test my stabilized THF for peroxides?

A2: For opened containers of stabilized THF, it is recommended to test for peroxides every 12 months. [3] Uninhibited THF should be tested much more frequently, as often as every 3 months. [6] It is also good practice to test before each use, particularly for high-hazard operations like distillation. [7] Always date containers upon receipt and upon opening to track their age. [6][8]

Q3: What are the signs of dangerous peroxide formation?

A3: Visual inspection is the first step. If you observe crystal formation in the liquid or around the cap, viscous liquids, or cloudiness, do not handle the container.^[9]^[10] These are indicators of potentially explosive peroxide levels. In such cases, contact your institution's Environmental Health and Safety (EHS) office immediately.^[10]

Q4: Can the BHT stabilizer in THF interfere with peroxide tests?

A4: While BHT itself is an antioxidant and does not destroy existing peroxides, its presence does not typically interfere with standard peroxide tests like the potassium iodide method or commercial test strips.^[9] However, for sensitive analytical applications where BHT might interfere with results (e.g., due to its UV absorbance), it may be necessary to use unstabilized THF and implement a more frequent testing schedule.

Q5: What is the maximum acceptable peroxide level in THF?

A5: A widely accepted upper limit for peroxides in a solvent for general use is 100 ppm.^[10]^[11] For applications like distillation, the concentration should be significantly lower. If peroxide concentrations are between 100 ppm and 400 ppm, the solvent should be decontaminated or disposed of.^[10] Concentrations greater than 400 ppm are considered extremely dangerous and require professional disposal.^[10]

Troubleshooting Guide

Issue	Possible Cause	Solution
Faint or ambiguous color change with the Potassium Iodide (KI) test.	Low concentration of peroxides. Air oxidation of the iodide solution.	Perform a blank determination using the reagents without the THF sample to check for color changes due to air oxidation. [4][11] For a more sensitive test, add a drop of starch solution; a blue or purple color indicates the presence of peroxides.[11][12]
Peroxide test strips give a negative result, but I suspect peroxides are present.	The test strip may not be sensitive enough or may have expired. The type of peroxide formed (e.g., dialkyl peroxides) may not be readily detected by some strips.	Use a more sensitive method, such as the potassium iodide test. The iodide test is capable of detecting a wider range of peroxides, including di-alkyl peroxides.[13] Always check the expiration date of the test strips.
The THF is old, but the peroxide test is negative.	The stabilizer may still be effective. The test method may not be sensitive enough.	Even with a negative test, it is crucial to handle aged THF with caution. If the history of the container is unknown or it is significantly past its recommended test date, it is safer to dispose of it as hazardous waste.[10]

Quantitative Data Summary

Test Method	Reagents	Detection Range/Indication	Notes
Commercial Peroxide Test Strips	Pre-treated paper strips	Typically 0-100 ppm (colorimetric)[7][11]	Easy to use for routine screening.[9] Follow manufacturer's instructions. For use in organic solvents, a drop of water may be needed on the strip after the solvent evaporates.[7]
Potassium Iodide (Qualitative)	Potassium iodide, glacial acetic acid	Yellow color indicates low peroxide concentration; brown indicates high concentration.[4][11]	A simple and effective qualitative test.
Potassium Iodide with Starch (Qualitative)	Potassium iodide, glacial acetic acid, starch solution	Blue or purple color indicates the presence of peroxides.[12]	More sensitive than the KI test alone due to the distinct color change.[11]
Potassium Iodide Titration (Quantitative)	Potassium iodide, acetic acid, chloroform, sodium thiosulfate solution	Provides a quantitative percentage of peroxide content.[12]	Used for precise determination of peroxide concentration.

Detailed Experimental Protocol: Potassium Iodide (KI) Test

This protocol describes a common qualitative method for detecting peroxides in THF.

Materials:

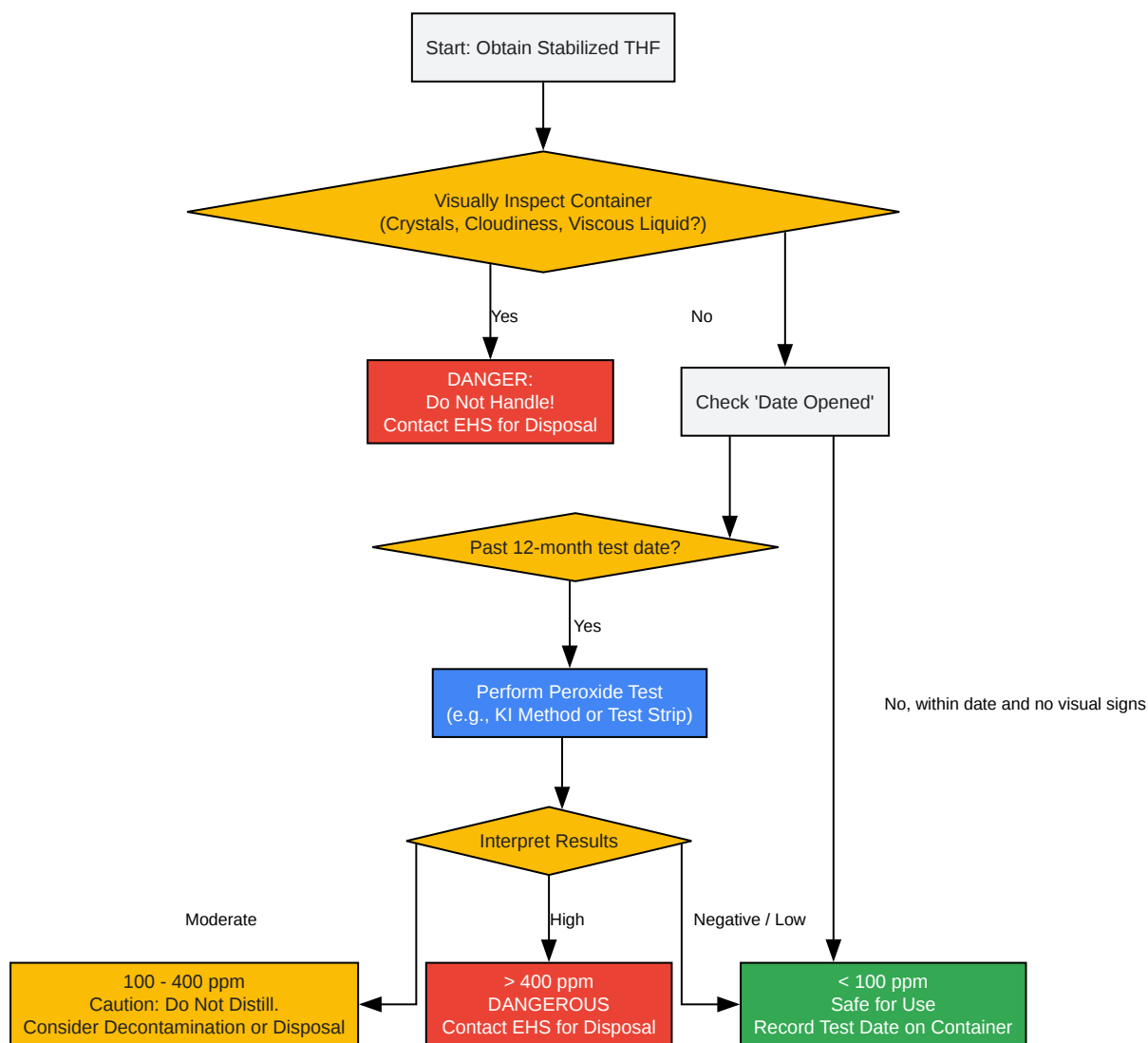
- Sample of stabilized THF to be tested

- Glacial acetic acid
- Potassium iodide (KI) crystals or a freshly prepared 10% KI solution[12]
- Starch indicator solution (optional, for increased sensitivity)
- Two clean, dry test tubes

Procedure:

- **Safety Precautions:** Always wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[9] Perform this test in a well-ventilated area or a fume hood.[9]
- **Sample Preparation:** Add approximately 1 mL of the THF sample to a clean, dry test tube.
- **Reagent Preparation:** In a separate test tube, add about 1 mL of glacial acetic acid and approximately 100 mg of potassium iodide crystals (or 1 mL of a fresh 10% KI solution).[9][11] Mix gently to dissolve.
- **Mixing:** Add the acetic acid/KI mixture to the test tube containing the THF sample.
- **Observation:** Shake the mixture for one minute and let it stand for about five minutes.[12]
- **Interpretation of Results:**
 - No color change: No significant amount of peroxides detected.
 - Pale yellow color: Indicates a low concentration of peroxides.[3][13]
 - Bright yellow or brown color: Indicates a high and potentially hazardous concentration of peroxides.[3][13]
- **Confirmation with Starch (Optional):** If the result is ambiguous, add a few drops of starch solution to the mixture. The appearance of a blue or purple color confirms the presence of peroxides.[11][12]

Workflow for Testing Peroxides in Stabilized THF



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Caption: Workflow for testing peroxides in stabilized THF.

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